Technical Guide: LC-MS Fragmentation & Analysis of 4-Bromo-1H-indol-5-amine

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Compound of Interest

Compound Name:	*4-Bromo-1H-indol-5-amine*
CAS No.:	*176713-32-9*
Cat. No.:	*B2875763*

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Executive Summary

4-Bromo-1H-indol-5-amine ($C_8H_7BrN_2$) presents a distinct mass spectrometric profile characterized by a 1:1 isotopic doublet and competitive fragmentation channels driven by the ortho positioning of the bromo and amino substituents. This guide provides a mechanistic breakdown of its ionization and dissociation, offering a robust protocol for distinguishing it from positional isomers like 5-bromo-1H-indol-4-amine.

Chemical Identity & Mass Spectrometric Signature

Before analyzing fragmentation, the precursor ion must be validated against theoretical isotopic distributions.

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Parameter	Specification
Formula	$C_8H_7BrN_2$
Monoisotopic Mass	209.9741 Da (Br)
Precursor Ion	m/z 211.0 / 213.0
Isotopic Pattern	1:1 doublet (characteristic of mono-bromination)
Nitrogen Rule	Even mass (Odd number of nitrogens = 2)
Ring Double Bond Eq.	6 (Indole core)

Diagnostic Check: If your MS1 spectrum does not show two peaks at m/z 211 and 213 with near-equal intensity, the analyte is not a monobromo-indole.

Fragmentation Mechanics (MS/MS)

The fragmentation of **4-bromo-1H-indol-5-amine** is governed by three primary channels: Deamination, Dehydrohalogenation, and Ring Contraction.

Pathway A: The Ortho-Effect Deamination (Dominant)

Unlike simple aromatic amines, the proximity of the 4-Bromo and 5-Amino groups facilitates a specific interaction.

- Precursor:

  (m/z 211/213).

- Mechanism: Protonation occurs on the amine nitrogen. The ortho bromine atom provides steric compression and electronic destabilization, promoting the loss of ammonia (NH_3).

- Product:

  at m/z 194/196.

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- Significance: This is often the base peak in ESI+ due to the lability of the exocyclic amine.

Pathway B: Indole Ring Dissociation (HCN Loss)

Characteristic of the indole scaffold, the pyrrole ring undergoes cleavage.

- Mechanism: Retro-Cycloaddition or ring opening followed by expulsion of hydrogen cyanide (HCN).
- Product:
  - From Parent:

    at m/z 184/186.
  - From Deaminated Ion:

    at m/z 167/169.

Pathway C: Halogen Elimination (Radical vs. Neutral)

- Homolytic Cleavage: Loss of Br radical (•Br, 79 Da).
  - Product: Radical cation at m/z 132 ($C_8H_8N_2^+$•).
  - Note: This is more common in EI (Electron Impact) but can occur in ESI under high collision energies.
- Heterolytic/Neutral Loss: Loss of HBr (80/82 Da).
  - Product:m/z 131. This typically requires significant rearrangement and is less favored than NH_3 loss.

Comparative Analysis: Distinguishing Isomers

Differentiation between the 4-bromo-5-amino (Target) and 5-bromo-4-amino (Alternative) isomers is critical in synthesis monitoring.

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Feature	4-Bromo-1H-indol-5-amine **(Target)**	5-Bromo-1H-indol-4-amine **(Alternative)**	5-Aminoindole **(Control)**
Precursor (m/z)	211 / 213	211 / 213	133
Primary Fragment	m/z 194 (Loss of NH_3)	m/z 194 (Loss of NH_3)	m/z 116 (Loss of NH_3)
Secondary Fragment	m/z 113 (Loss of NH_3 + Br)	m/z 113 (Loss of NH_3 + Br)	m/z 106 (Loss of HCN)
Differentiation Key	Higher abundance of Br loss due to steric strain at C4 position.	More stable retention of Br; lower intensity of de-brominated ions.	No Br isotopic pattern.
Retention Time (C18)	Elutes earlier (more polar due to exposed amine).	Elutes later (amine shielded by C4-C5 geometry).	Elutes earliest (no lipophilic Br).

Experimental Protocol

Method: Reversed-Phase LC-ESI-MS/MS

Objective: Quantify and identify **4-Bromo-1H-indol-5-amine** in reaction mixtures.

A. Sample Preparation

- Solvent: Dissolve 1 mg sample in 1 mL Methanol:Water (50:50).
- Filtration: 0.22 µm PTFE filter (removes insoluble aggregates).
- Dilution: Dilute to 1 µg/mL with Mobile Phase A.

B. LC Conditions

- Column: C18 Core-Shell (e.g., Kinetex 2.6µm, 100 x 2.1 mm).
- Mobile Phase A: Water + 0.1% Formic Acid (Promotes protonation).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B (0-1 min) → 95% B (1-8 min) → 95% B (8-10 min).

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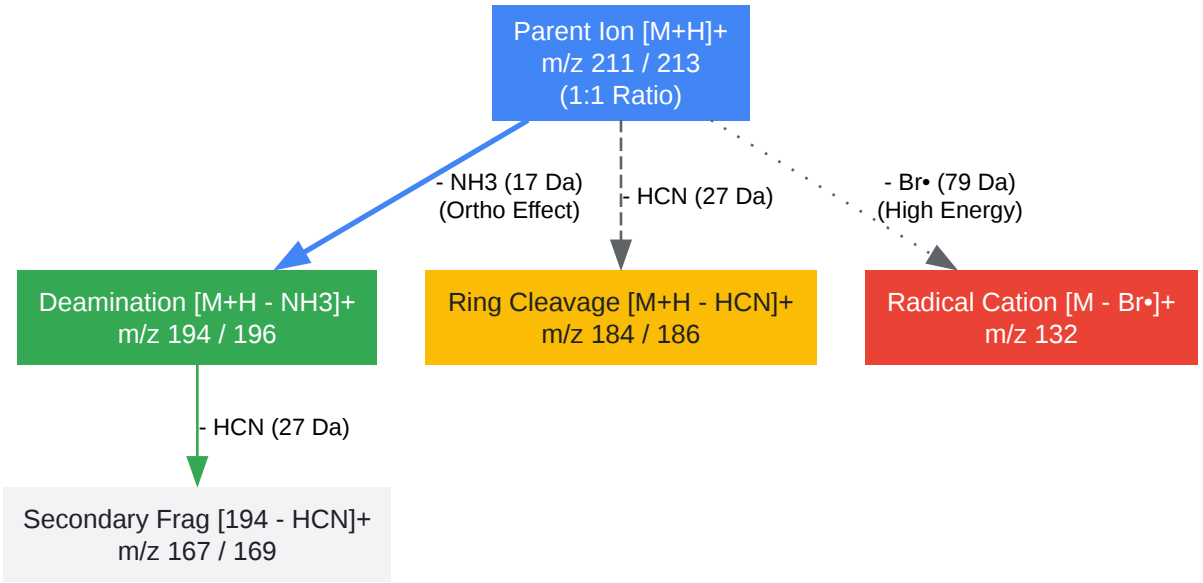
- Flow Rate: 0.3 mL/min.

C. MS Parameters (Triple Quadrupole / Q-TOF)

- Source: ESI Positive Mode.
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V (Keep low to prevent in-source fragmentation).
- Collision Energy (CE):
  - Screening: Ramp 10–40 eV.
  - Quantitation (MRM): 211.0 → 194.0 (CE 20 eV).

Visualization of Pathways

Figure 1: Fragmentation Mechanism

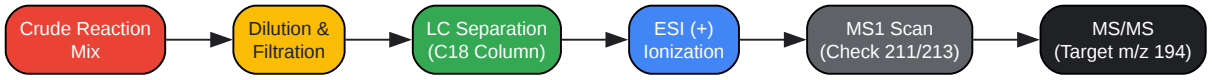


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Caption: Proposed ESI+ fragmentation tree for **4-Bromo-1H-indol-5-amine**. The primary pathway (blue arrow) involves the loss of ammonia, facilitated by the ortho-bromo substituent.

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Figure 2: Analytical Workflow



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Caption: Standardized LC-MS workflow for impurity profiling and confirmation of the target indole.

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